

# Introduction: The Role of Butyryl-d7 Chloride in Advanced Research

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## Compound of Interest

Compound Name: BUTYRYL-D7 CHLORIDE

CAS No.: 1219805-71-6

Cat. No.: B1149094

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**Butyryl-d7 chloride** (C<sub>4</sub>D<sub>7</sub>ClO) is the deuterated form of butyryl chloride, an important acyl chloride used in organic synthesis.<sup>[1]</sup> Its applications in research are primarily centered on its use as an isotopic labeling compound.<sup>[1]</sup> Drug development professionals and scientists utilize it in metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based quantitative assays. The deuterium substitution provides a distinct mass shift, allowing for precise differentiation from its endogenous, non-labeled counterparts without significantly altering its chemical reactivity.

While an invaluable tool, the chemical nature of **butyryl-d7 chloride** is functionally identical to that of butyryl chloride, a highly reactive, corrosive, and flammable substance.<sup>[2][3][4][5]</sup> Therefore, a thorough understanding of its hazards and the implementation of rigorous safety protocols are not merely procedural formalities but are fundamental to ensuring personnel safety and experimental integrity. This guide provides a comprehensive overview of the safety data for this compound, moving beyond mere compliance to foster a culture of proactive risk management in the laboratory.

Note: Specific safety data for the deuterated compound is limited. This guide is based on the comprehensive and directly applicable Safety Data Sheets (SDS) for the non-labeled analog, Butyryl Chloride (CAS No. 141-75-3).<sup>[2][4][6][7]</sup>

## Part 1: Hazard Identification and GHS Classification

Butyryl chloride is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary dangers are its flammability, corrosivity, and toxicity.[\[2\]](#)[\[5\]](#)[\[7\]](#)

The signal word for this chemical is "Danger".[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)

A summary of its GHS hazard classifications and corresponding statements is provided below.

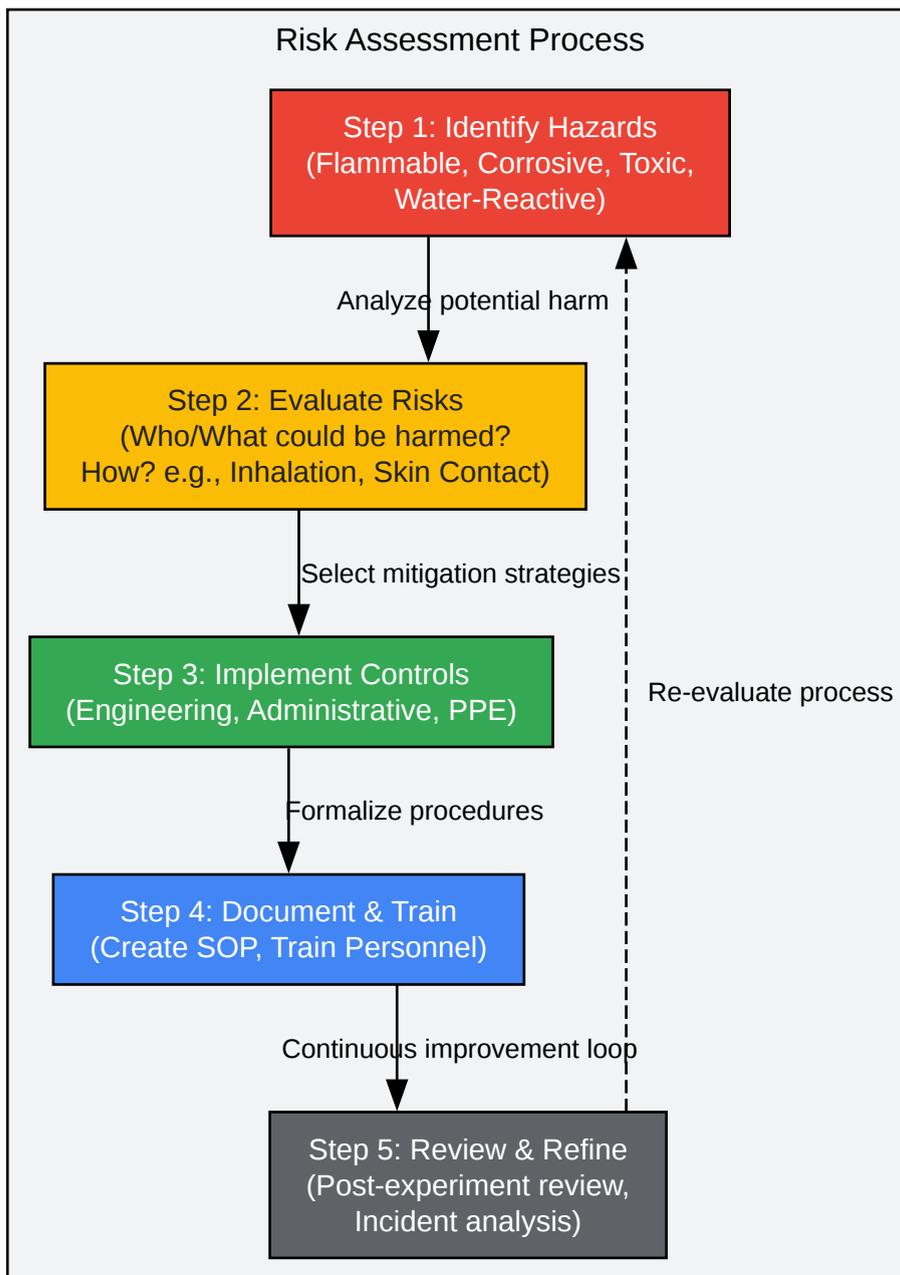
Hazard Class	GHS Category	Hazard Statement Code	Hazard Statement	Source(s)
Flammable Liquids	Category 2	H225	Highly flammable liquid and vapor.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Skin Corrosion/Irritation	Category 1B	H314	Causes severe skin burns and eye damage.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Acute Toxicity, Inhalation	Category 3	H331	Toxic if inhaled.	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed.	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Serious Eye Damage	Category 1	H318	Causes serious eye damage.	<a href="#">[2]</a> <a href="#">[7]</a>
Corrosive to Metals	Category 1	H290	May be corrosive to metals.	<a href="#">[2]</a> <a href="#">[3]</a>

In addition to these formal classifications, it is noted to be a lachrymator (induces tearing) and has a strong, unpleasant stench.[\[2\]](#)[\[6\]](#) It also decomposes in contact with water, a critical factor in both its handling and emergency response.[\[2\]](#)[\[3\]](#)

## Part 2: Proactive Risk Assessment Workflow

Before any procedure involving **butyryl-d7 chloride** is initiated, a systematic risk assessment must be performed. This process is not a one-time checklist but a dynamic workflow designed

to anticipate and mitigate potential hazards. The causality is clear: failure to assess risk leads to unforeseen exposures and incidents.



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Caption: Logical flow for a proactive chemical risk assessment.

## Part 3: Safe Handling, Storage, and Engineering Controls

Handling **butyryl-d7 chloride** safely requires a multi-layered approach where engineering controls provide the primary barrier, administrative procedures dictate safe workflows, and Personal Protective Equipment (PPE) serves as the final line of defense.

### Engineering Controls: The First Line of Defense

The high volatility, flammability, and inhalation toxicity of **butyryl-d7 chloride** mandate that it be handled exclusively within a certified chemical fume hood.<sup>[2][6]</sup> The fume hood provides critical ventilation to prevent the accumulation of flammable and toxic vapors in the laboratory environment. All equipment used for transfer should be grounded and bonded to prevent static discharge, a potential ignition source.<sup>[2][3][6]</sup> Use only non-sparking tools.<sup>[2][3][6]</sup>

### Personal Protective Equipment (PPE)

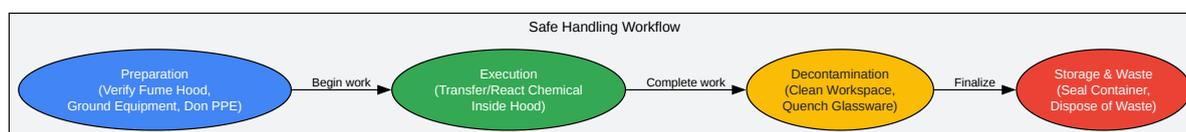
The selection of PPE is dictated by the severe corrosive nature of the chemical. The following table outlines the minimum required PPE.

Body Part	Required PPE	Rationale & Specifications	Source(s)
Eyes/Face	Safety Goggles & Face Shield	Protects against splashes that cause severe eye damage. Standard safety glasses are insufficient.	[2][3][5]
Hands	Chemical-Resistant Gloves	Use appropriate gloves (e.g., butyl rubber, Viton). Double-gloving is recommended. Check breakthrough times.	[2][3][5]
Body	Flame-Resistant Lab Coat	Protects skin from splashes and provides a barrier in case of a flash fire.	[2][3][5]
Respiratory	None (with proper fume hood use)	If fume hood is not available or fails, a full-face respirator with appropriate cartridges is required.	[7]

## Protocol for Handling Butyryl-d7 Chloride in a Fume Hood

- Preparation: Ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items, especially flammable materials and water sources. Ground all equipment.
- Don PPE: Put on all required PPE before bringing the chemical into the hood.

- Chemical Transfer: Perform all transfers of the liquid slowly and carefully to minimize splashing. Use a syringe or cannula for liquid transfers.
- Reaction Quenching: Be mindful that reactions involving butyryl chloride can be highly exothermic. Plan for appropriate cooling.
- Decontamination: After use, decontaminate all surfaces within the fume hood. Carefully wipe down equipment with a compatible solvent.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination, starting with gloves. Wash hands thoroughly with soap and water after the procedure is complete.[7]



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Caption: Step-by-step workflow for safely handling **butyryl-d7 chloride**.

## Storage Requirements

Proper storage is critical to prevent degradation, dangerous reactions, and accidental exposure.

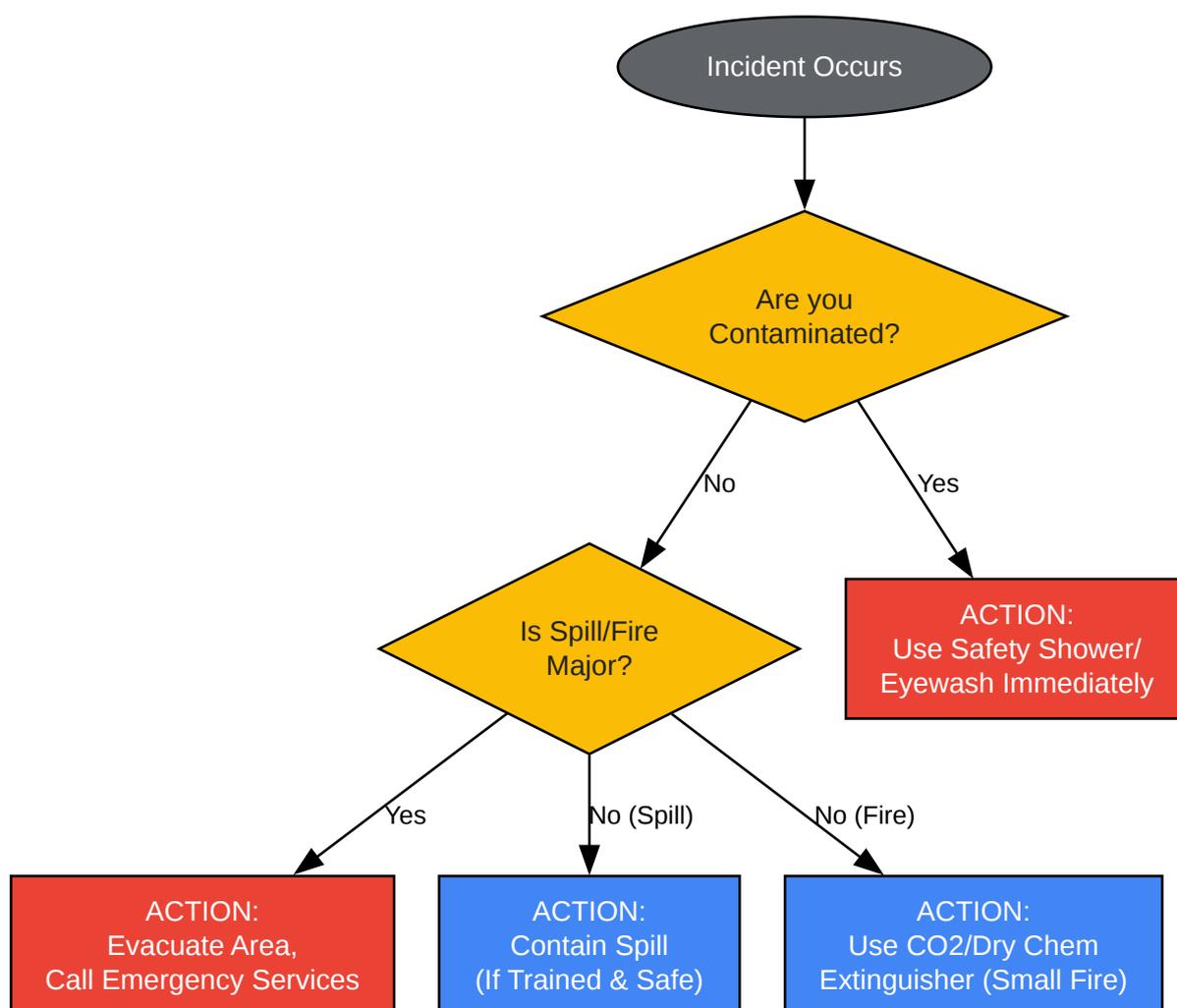
- Location: Store in a dedicated flammables and/or corrosives cabinet.[6][8] The storage area must be cool, dry, and well-ventilated.[2][3]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to protect from moisture.[2][3][6] The compound reacts violently with water.[3][4]
- Container: Keep the container tightly closed.[2][3] It is often supplied in a bottle with a septum-sealed cap; ensure this seal is maintained.

- Incompatibilities: Segregate from water, alcohols, strong bases, and oxidizing agents.[9]

## Part 4: Emergency Procedures

In the event of an incident, a rapid and correct response is crucial to minimizing harm. All personnel must be familiar with the location of safety showers, eyewash stations, and fire extinguishers.

### Decision-Making in an Emergency



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Caption: A decision tree for responding to a chemical emergency.

## First-Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[2][10] Flush the affected skin with copious amounts of water for at least 15 minutes.[10][11] Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open.[2][10][11] Remove contact lenses if present and easy to do.[2] Call a poison center or doctor immediately.[2]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3][5] If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- Ingestion: Rinse mouth with water.[2] Do NOT induce vomiting.[2] Ingestion causes severe damage and perforation is a risk.[6] Seek immediate medical attention.[2]

## Spill and Fire Response

- Spills: For small spills, absorb with an inert, dry material like vermiculite or sand.[9] Do not use combustible materials or water.[9] Collect the material in a sealed container for disposal.[9] For large spills, evacuate the area and contact emergency services.[11][12]
- Fire: The compound is highly flammable.[5][6] Vapors can form explosive mixtures with air and may travel to an ignition source.[6]
  - Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[5][6]
  - Unsuitable Media: Do NOT use water, as it reacts violently with the substance.[5][9]

## Part 5: Physical, Chemical, and Toxicological Properties

Understanding these properties is key to predicting the behavior of the chemical during experiments and in the event of a release.

### Physical and Chemical Data (for Butyryl Chloride)

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO	[4][7]
Molecular Weight	106.55 g/mol	[4]
Appearance	Colorless to light yellow liquid	[4][6]
Odor	Pungent, stench	[2][6]
Boiling Point	102 °C (215.6 °F)	[4][6]
Melting Point	-89 °C (-128.2 °F)	[4][6]
Flash Point	18 °C (64.4 °F)	[6]
Density	1.018 - 1.033 g/cm <sup>3</sup>	[4][6]
Vapor Density	3.67 (Air = 1.0)	[6]
Water Solubility	Decomposes	[3][4][6]

Note: The molecular weight of **Butyryl-d7 Chloride** is 113.59 g/mol .[1]

## Stability and Reactivity

- **Reactivity:** Reacts violently with water, alcohols, strong bases, and oxidizing agents.[9][13]  
The reaction with water produces corrosive and toxic gases, including hydrogen chloride.[3][13]
- **Conditions to Avoid:** Heat, sparks, open flames, static discharge, and exposure to moisture.[2][3]
- **Hazardous Decomposition Products:** Thermal decomposition can release carbon monoxide, carbon dioxide, and hydrogen chloride gas.[6]

## Toxicological Information

Butyryl chloride is toxic if inhaled and harmful if swallowed.[2] It is extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.

- **LD50 Oral (Rat):** 1000-1470 mg/kg[6]

- LC50 Inhalation (Rat): 3.6-5.7 mg/L/4h[6]
- Skin Corrosion (Rabbit): Causes severe burns.

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